

Iron-56 Isotopic Signature in Meteorites: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iron-56

Cat. No.: B078511

[Get Quote](#)

Affiliation: Google Research

Abstract

The isotopic composition of iron in meteorites, particularly the abundance of **Iron-56** (^{56}Fe), provides a crucial window into the processes of nucleosynthesis, planetary accretion, and core formation in the early solar system. As the most abundant stable isotope of iron, ^{56}Fe serves as a fundamental reference point for studying isotopic variations.[1][2] This technical guide provides an in-depth analysis of the ^{56}Fe isotopic signature in various meteorite classes, details the sophisticated experimental protocols for its measurement, and presents visualizations of key scientific and experimental workflows. This document is intended for researchers, scientists, and professionals in geochemistry, cosmochemistry, and planetary science.

Introduction

Iron (Fe) is a key element in planetary bodies, and its isotopic composition can vary due to mass-dependent fractionation and nucleosynthetic anomalies.[3][4] Iron has four stable isotopes: ^{54}Fe , ^{56}Fe , ^{57}Fe , and ^{58}Fe . [1] ^{56}Fe is of particular interest as it is the end product of stellar nucleosynthesis in massive stars.[1] Variations in the isotopic ratios of iron, often expressed in delta notation ($\delta^{57}\text{Fe}/^{54}\text{Fe}$ or $\delta^{56}\text{Fe}/^{54}\text{Fe}$) relative to a standard, are powerful tracers of cosmochemical processes.

This guide will explore the significance of ^{56}Fe isotopic signatures, the methodologies used to measure them, and the interpretation of the data in the context of meteorite origins and the

evolution of the solar system.

Quantitative Data on Iron Isotopic Composition in Meteorites

The isotopic composition of iron in meteorites is not uniform. Variations are observed between different meteorite groups, and even within different components of a single meteorite. These variations provide insights into the distinct reservoirs of material in the early solar system and the processes that acted upon them. Magmatic iron meteorites, for instance, are generally enriched in heavy Fe isotopes compared to chondrites.^[5]

Below is a summary of representative iron isotopic data from various meteorite classes. The data is presented as $\delta^{57}\text{Fe}/^{54}\text{Fe}$ values, which represent the per mil (‰) deviation of the $^{57}\text{Fe}/^{54}\text{Fe}$ ratio in a sample from that of a standard reference material (IRMM-014).

Meteorite Class	Sub-Group	$\delta^{57}\text{Fe}/^{54}\text{Fe}$ (‰) Range	Key References
Iron Meteorites	IIAB	0.12 to 0.32	[5]
IIIAB	0.01 to 0.15	[5]	
IVA	-0.07 to 0.17	[5]	
IVB	0.06 to 0.14	[5]	
Chondrites	Carbonaceous (Allende)	Chondrules show light isotope enrichment	[6]
Carbonaceous (Orgueil)	Bulk sample enriched in heavy isotopes	[6]	
Ordinary (Chainpur)	Matrix enriched in heavy isotopes	[6]	
Achondrites	Brachinites	Similar to bulk chondrites	[7]
Aubrites	Variable, with metal nodules and pyroxene separates analyzed	[7]	

Note: The $\delta^{56}\text{Fe}$ value can be inferred from the $\delta^{57}\text{Fe}$ value, as they are related by mass-dependent fractionation ($\delta^{57}\text{Fe} \approx 1.5 \times \delta^{56}\text{Fe}$).[\[8\]](#)

Experimental Protocols for Iron Isotope Analysis

The precise and accurate measurement of iron isotopic ratios in meteorites is a complex analytical challenge. The primary techniques employed are Thermal Ionization Mass Spectrometry (TIMS) and Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).[\[9\]](#)[\[10\]](#)[\[11\]](#) MC-ICP-MS is often preferred for its higher precision.[\[8\]](#)

Sample Preparation and Digestion

A representative meteorite sample (typically 50-200 mg) is first cleaned to remove any terrestrial contamination.[\[7\]](#) The sample is then crushed into a fine powder. Digestion is

typically achieved using a mixture of hydrofluoric acid (HF) and nitric acid (HNO₃) in a sealed vessel to ensure complete dissolution.^{[6][7]}

Chemical Separation of Iron

Prior to isotopic analysis, iron must be chemically separated from the other elements in the sample matrix to avoid isobaric interferences (elements with the same mass as an iron isotope). This is typically accomplished using anion exchange chromatography.^{[7][11]}

Detailed Protocol for Iron Separation:

- **Column Preparation:** An anion exchange resin (e.g., AG1-X8) is loaded into a chromatography column and pre-cleaned.
- **Sample Loading:** The digested sample solution is evaporated to dryness and then redissolved in a specific concentration of hydrochloric acid (HCl) before being loaded onto the column.
- **Elution of Matrix Elements:** The majority of other elements are washed from the column using HCl of varying concentrations.
- **Elution of Iron:** Iron is then selectively eluted from the resin using a different concentration of HCl or by changing the acid.
- **Yield Check:** The entire procedure is designed to achieve a quantitative yield (>99%) of iron to prevent isotopic fractionation during the separation process.^[6]

Mass Spectrometric Analysis

The purified iron sample is then introduced into the mass spectrometer.

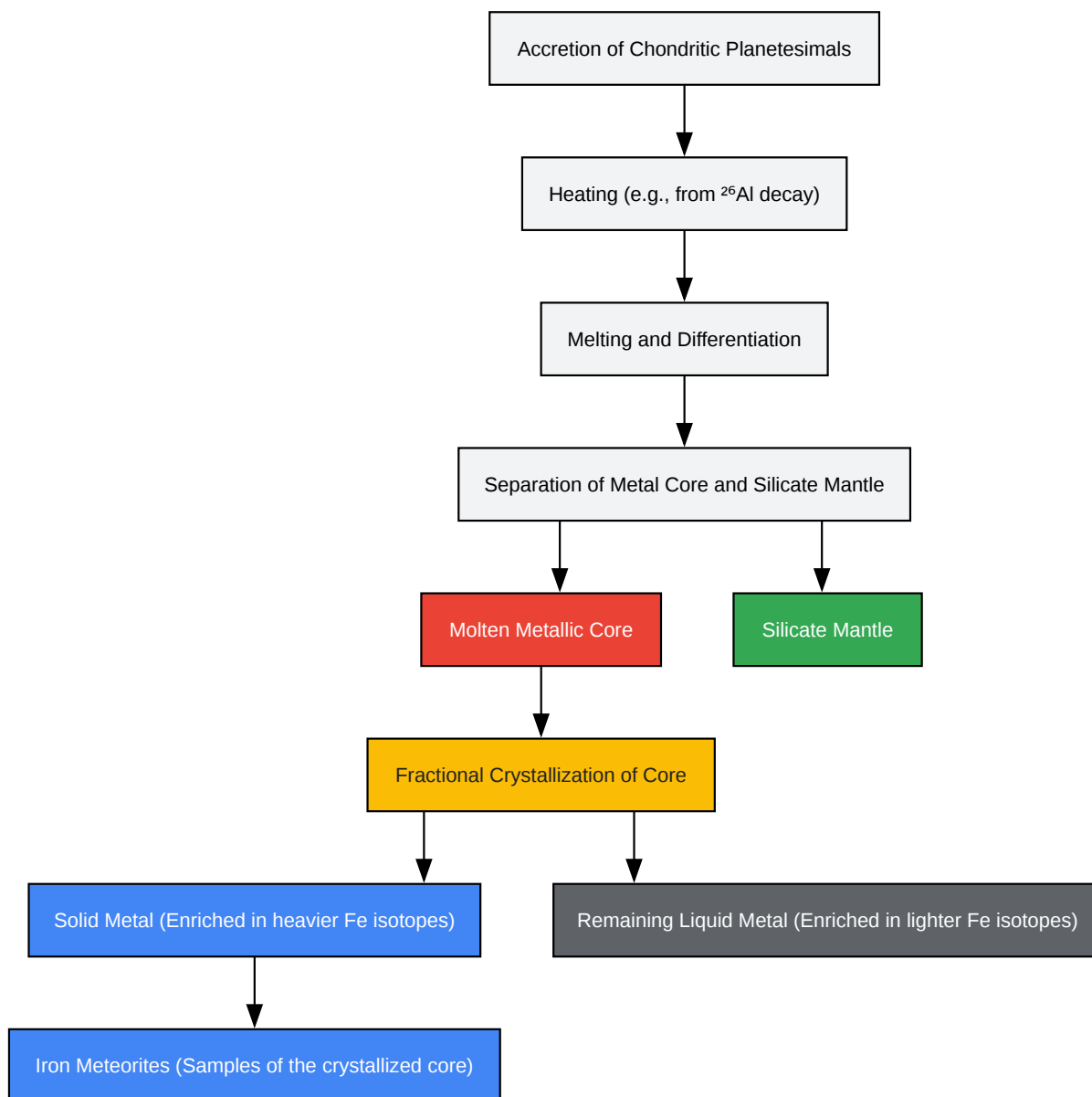
- **MC-ICP-MS:** The sample is nebulized into a high-temperature plasma, which ionizes the iron atoms. The ions are then accelerated into a magnetic field that separates them based on their mass-to-charge ratio. Multiple detectors simultaneously measure the ion beams of the different iron isotopes. Instrumental mass bias is corrected for using a standard-sample bracketing technique with a known iron isotopic standard (e.g., IRMM-014) and sometimes an external element dopant like copper.^{[7][10]}

- TIMS: The purified iron is loaded onto a metal filament. The filament is heated to high temperatures, causing the iron to ionize. The resulting ions are then analyzed in a similar manner to MC-ICP-MS.[\[9\]](#)[\[11\]](#)

Visualizations

Signaling Pathway of Planetary Core Formation and Iron Isotope Fractionation

The following diagram illustrates the process of core formation in a planetesimal and how it leads to iron isotope fractionation, which is then preserved in iron meteorites.



[Click to download full resolution via product page](#)

Caption: Planetary core formation and iron isotope fractionation.

Experimental Workflow for Iron Isotope Analysis in Meteorites

This diagram outlines the key steps involved in the laboratory analysis of iron isotopes in meteorite samples.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for meteorite iron isotope analysis.

Discussion and Significance

The variations in ^{56}Fe isotopic signatures among different meteorite types have profound implications for our understanding of the early solar system. The isotopic dichotomy observed between non-carbonaceous (NC) and carbonaceous (CC) meteorites, including iron meteorites, suggests the existence of two distinct nebular reservoirs.[12][13] This separation may have been caused by the early formation of Jupiter, which acted as a barrier to material exchange.

The enrichment of heavier iron isotopes in magmatic iron meteorites is thought to be a result of planetary core crystallization.[3][4][14] As a metallic core cools and solidifies, the heavier isotopes are preferentially incorporated into the solid phase, leaving the remaining liquid enriched in lighter isotopes.[4][14] Thus, the analysis of iron meteorites provides a direct glimpse into the processes of core formation on early planetesimals.

Furthermore, precise measurements of iron isotopes can help to identify presolar grains within meteorites, which carry the isotopic signatures of their parent stars and provide evidence for specific nucleosynthetic processes.

Conclusion

The study of the **Iron-56** isotopic signature in meteorites is a cornerstone of modern cosmochemistry. Through high-precision analytical techniques, researchers can decipher the

records of stellar nucleosynthesis, nebular heterogeneity, and planetary differentiation preserved in these extraterrestrial materials. The data and methodologies presented in this guide offer a framework for understanding the current state of this field and for pursuing future research into the origins of our solar system. The continued analysis of a wider variety of meteorites will undoubtedly refine our models of planetary formation and evolution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Iron - Wikipedia [en.wikipedia.org]
- 2. Iron-56 - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. Heavy iron isotope composition of iron meteorites explained by core crystallization - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. goldschmidtabstracts.info [goldschmidtabstracts.info]
- 7. hou.usra.edu [hou.usra.edu]
- 8. aps.anl.gov [aps.anl.gov]
- 9. High-precision Sm isotope analysis by thermal ionisation mass spectrometry for large meteorite samples (>1 g) - Journal of Analytical Atomic Spectrometry (RSC Publishing) DOI:10.1039/D4JA00301B [pubs.rsc.org]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Compositions of iron-meteorite parent bodies constrain the structure of the protoplanetary disk - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Heavy iron isotope composition of iron meteorites explained by core crystallization - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Iron-56 Isotopic Signature in Meteorites: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b078511#iron-56-isotopic-signature-in-meteorites\]](https://www.benchchem.com/product/b078511#iron-56-isotopic-signature-in-meteorites)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com